

# Application Notes and Protocols: DIRECT BROWN 210 in Textile Dyeing Research

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## Compound of Interest

Compound Name: DIRECT BROWN 210

Cat. No.: B1175307

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These application notes provide a comprehensive overview of the use of C.I. **Direct Brown 210**, an azo dye, in textile dyeing research. The protocols outlined below are intended for laboratory-scale applications, focusing on cellulosic fibers such as cotton.

## Properties of Direct Brown 210

**Direct Brown 210** is a water-soluble anionic dye with a good affinity for cellulosic fibers.[\[1\]](#)[\[2\]](#) It is classified as an Azo dye.[\[1\]](#) Key properties are summarized in the table below.

Property	Value	Reference
C.I. Name	Direct Brown 210	<a href="#">[3]</a>
Chemical Class	Azo	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Brown Powder	<a href="#">[1]</a> <a href="#">[3]</a>
Solubility	Soluble in water	<a href="#">[1]</a>
Application	Textile, Paper, Leather	<a href="#">[4]</a>

## Experimental Protocols

### Standard Exhaust Dyeing Protocol for Cotton Fabric

This protocol describes a typical exhaust dyeing method for cotton fabric with **Direct Brown 210** in a laboratory setting.

Materials:

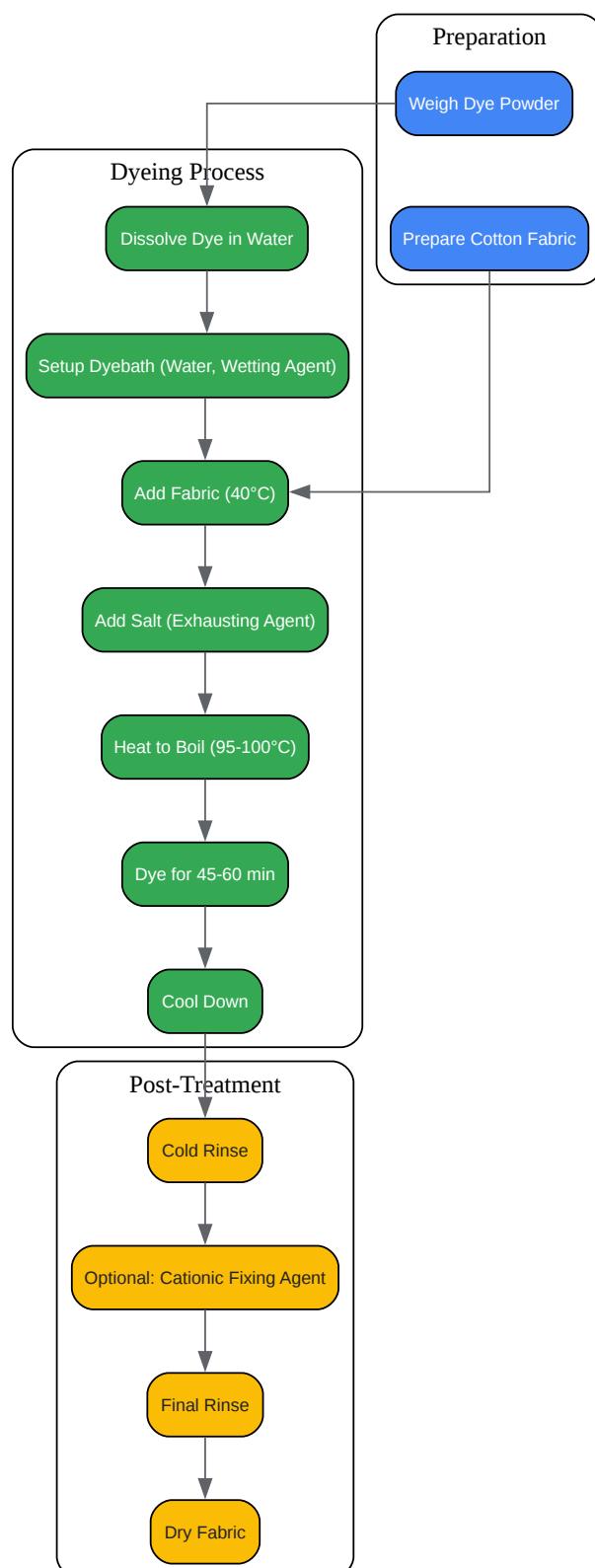
- **Direct Brown 210** dye powder
- Scoured and bleached cotton fabric
- Sodium chloride (NaCl) or Glauber's salt (anhydrous sodium sulfate, Na<sub>2</sub>SO<sub>4</sub>)
- Sodium carbonate (soda ash, Na<sub>2</sub>CO<sub>3</sub>)
- Distilled or deionized water
- Laboratory dyeing machine (e.g., shaking water bath, beaker dyer)
- Beakers, graduated cylinders, and a magnetic stirrer
- pH meter

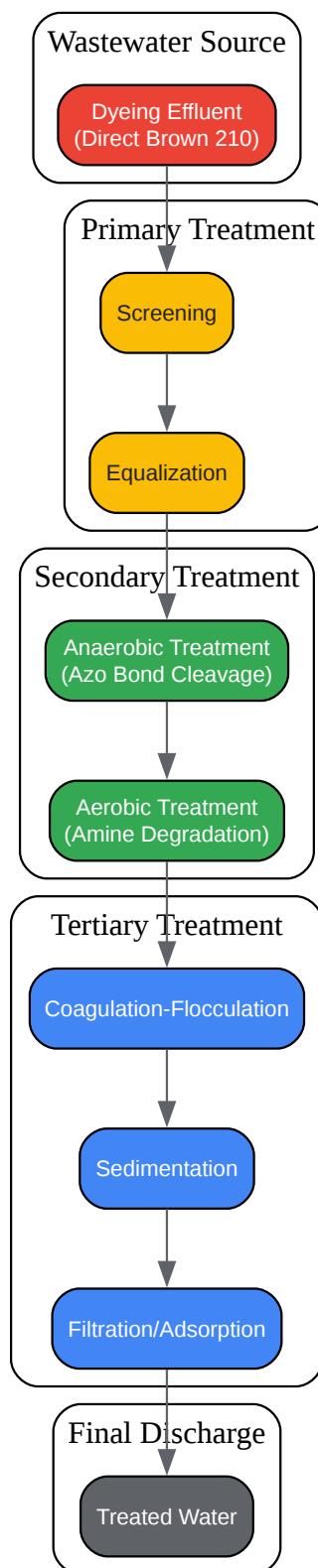
Procedure:

- Preparation of Dye Solution:
  - Accurately weigh the required amount of **Direct Brown 210** dye powder based on the desired shade percentage (on weight of fabric, o.w.f.).
  - Make a paste of the dye powder with a small amount of cold water.
  - Add hot water (80-90°C) to the paste while stirring to ensure complete dissolution.
- Dye Bath Setup:
  - Set the material-to-liquor ratio (M:L), for example, 1:20 (1 gram of fabric to 20 mL of water).
  - In the dyeing vessel, add the required volume of water.

- Add a wetting agent (e.g., 0.5-1.0 g/L) to the dyebath to ensure even wetting of the fabric.
- Add the prepared dye solution to the bath and stir.
- Dyeing Process:
  - Introduce the pre-wetted cotton fabric into the dyebath at a starting temperature of around 40°C.
  - Run the dyeing machine for 10-15 minutes to allow for even dye absorption.
  - Gradually add the required amount of salt (e.g., 10-20 g/L for medium shades) in two to three portions over 15-20 minutes. The salt acts as an exhausting agent, promoting the movement of the dye from the solution to the fiber.
  - Raise the temperature of the dyebath to the boil (95-100°C) at a rate of 1.5-2.0°C per minute.
  - Continue dyeing at the boil for 45-60 minutes.[5]
  - After the dyeing time, allow the dyebath to cool down to about 60-70°C.
- Rinsing and After-treatment:
  - Remove the fabric from the dyebath and rinse it thoroughly with cold water to remove any unfixed dye.
  - An optional after-treatment with a cationic dye-fixing agent can be performed to improve the wash fastness of the dyed fabric. This is particularly recommended for direct dyes due to their generally poor wash fastness.
  - Finally, squeeze the fabric and dry it in the air or in an oven at a moderate temperature.

A visual representation of the dyeing workflow is provided below.



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